Phenyl 3-hydroxy-2-naphthoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Phenyl 3-hydroxy-2-naphthoate*
CAS No.:	*7260-11-9*
Cat. No.:	*B1293692*

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Abstract

Phenyl 3-hydroxy-2-naphthoate is an aromatic ester with the chemical formula $C_{17}H_{12}O_3$ and a molecular weight of 264.28 g/mol .[1][2] This technical guide provides an in-depth overview of its chemical properties, synthesis, spectroscopic characterization, and potential applications, particularly in the fields of dye chemistry and drug discovery. Detailed experimental protocols and structured data are presented to facilitate its use in research and development.

Chemical and Physical Properties

Phenyl 3-hydroxy-2-naphthoate is a solid at room temperature with a melting point ranging from 129-132 °C and a boiling point of 257-261 °C at 160 mmHg.[1] It is an organic compound that serves as a significant intermediate in various chemical syntheses.[3]

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Property	Value	Reference
Molecular Formula	$C_{17}H_{12}O_3$	[1][2]
Molecular Weight	264.28 g/mol	[1]
Appearance	Solid	[1]
Melting Point	129-132 °C	[1]
Boiling Point	257-261 °C / 160 mmHg	[1]
CAS Number	7260-11-9	[1]

Synthesis

The primary method for the synthesis of **Phenyl 3-hydroxy-2-naphthoate** is the Fischer esterification of 3-hydroxy-2-naphthoic acid with phenol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

Materials:

- 3-hydroxy-2-naphthoic acid
- Phenol
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate ($NaHCO_3$) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., ethyl acetate)

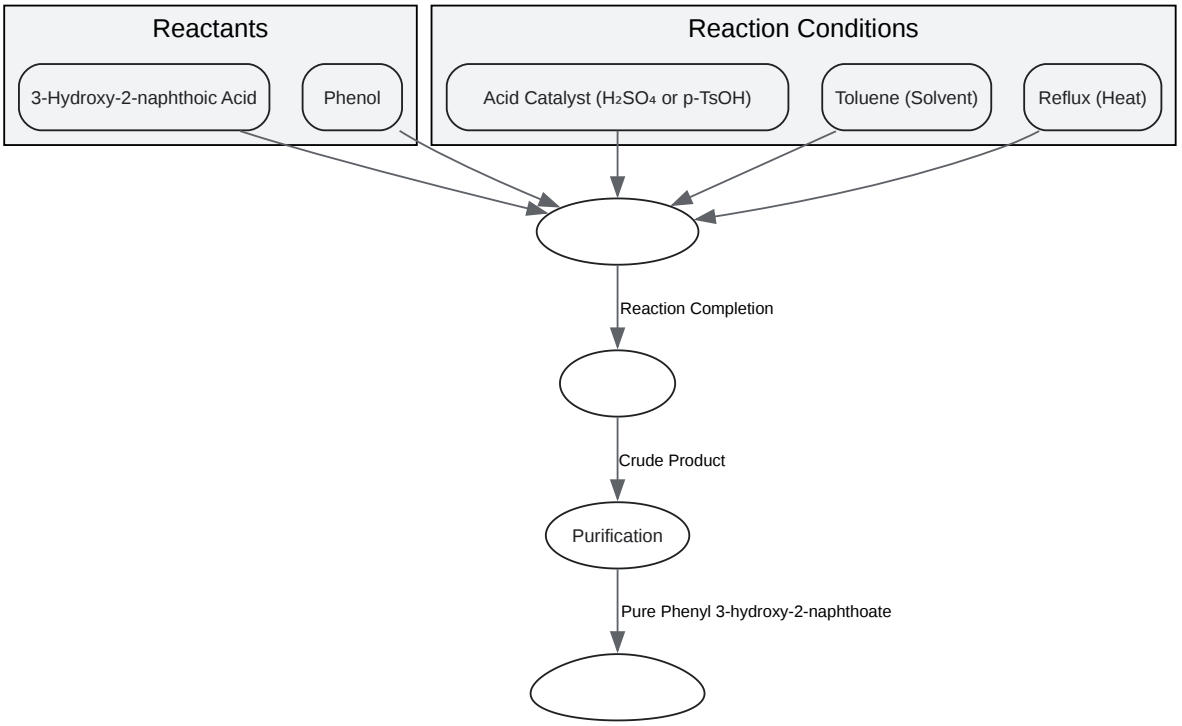
Procedure:

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- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve 3-hydroxy-2-naphthoic acid and a molar excess of phenol in toluene.
- Add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- Heat the reaction mixture to reflux. The water formed during the esterification will be removed azeotropically and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with an organic solvent like ethyl acetate and wash it with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash the organic layer with brine, dry it over anhydrous magnesium sulfate or sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain the crude **Phenyl 3-hydroxy-2-naphthoate**.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure ester.

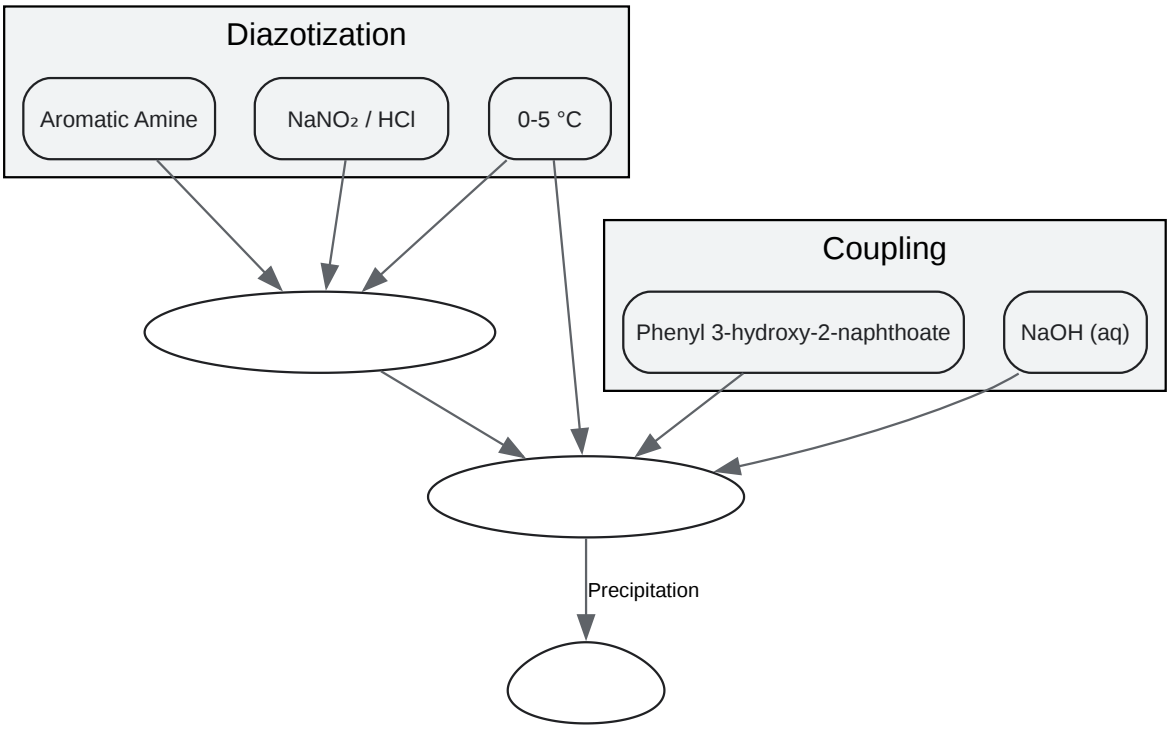
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Synthesis Workflow of Phenyl 3-hydroxy-2-naphthoate

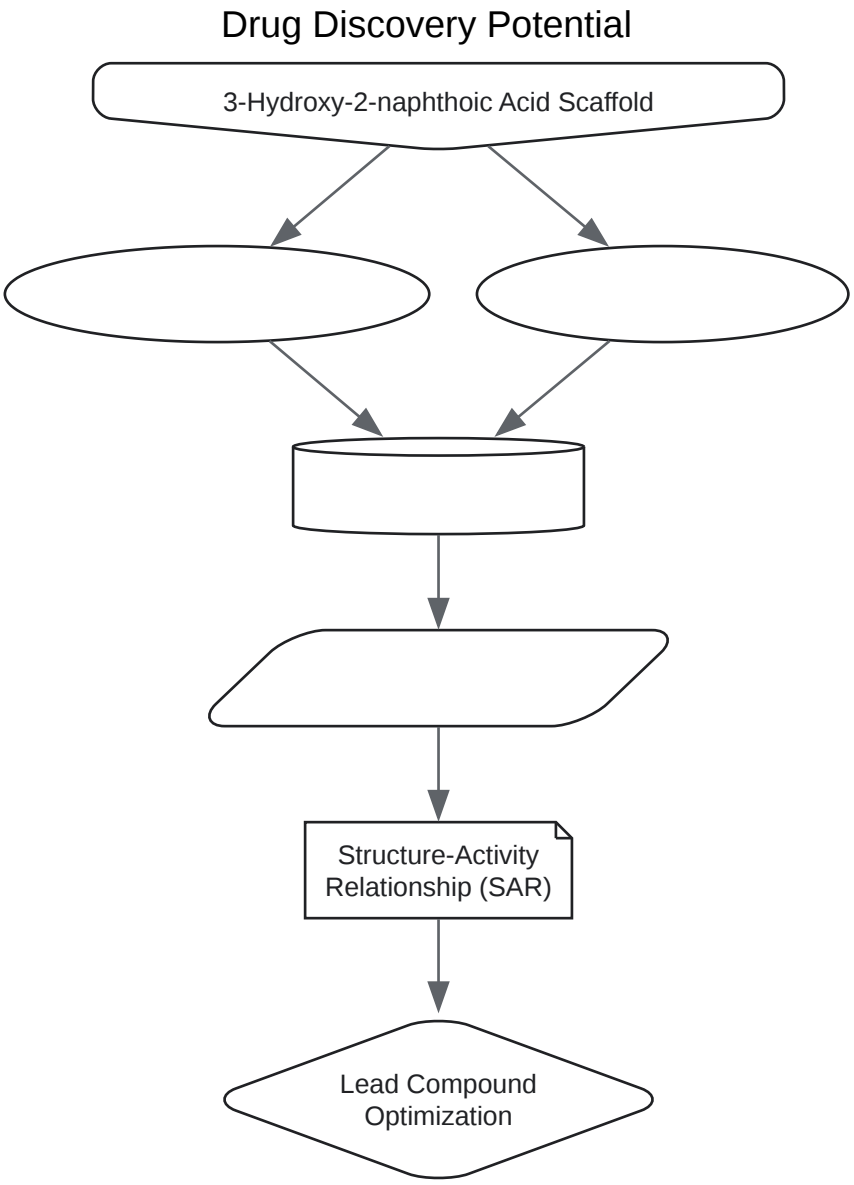


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Azo Dye Synthesis Workflow



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- 2. PubChemLite - Phenyl 3-hydroxy-2-naphthoate (C17H12O3) [pubchemlite.lcsb.uni.lu]
- 3. PHENYL 3-HYDROXY-2-NAPHTHOATE synthesis - chemicalbook [chemicalbook.com]
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